

Mps1-IN-1 solubility and stability in DMSO

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Compound of Interest

Compound Name: Mps1-IN-1

Cat. No.: B1663578

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Mps1-IN-1 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with guidance on the solubility and stability of **Mps1-IN-1** in DMSO. Below you will find frequently asked questions and troubleshooting guides to assist in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the solubility of **Mps1-IN-1** in DMSO?

A1: The solubility of **Mps1-IN-1** in DMSO has been reported at various concentrations. It is soluble to at least 30 mg/mL, with some sources indicating solubility up to 100 mM.[1] It is important to note that using hygroscopic (water-absorbent) DMSO can significantly impact the solubility of the product; therefore, freshly opened DMSO is recommended.[2]

Q2: My **Mps1-IN-1** is not fully dissolving in DMSO. What should I do?

A2: If you encounter issues with dissolving **Mps1-IN-1** in DMSO, you can try gentle heating and/or sonication to aid dissolution.[2] Ensure you are using a sufficient volume of DMSO for the amount of compound. If precipitation occurs, it may indicate that the solution is supersaturated.

Q3: How stable is **Mps1-IN-1** in DMSO?

A3: Solutions of **Mps1-IN-1** in DMSO are reported to be unstable.[3] It is highly recommended to prepare fresh solutions for each experiment to ensure the integrity and activity of the

inhibitor.

Q4: How should I store the solid **Mps1-IN-1** compound?

A4: Solid **Mps1-IN-1** should be stored at -20°C for long-term stability, where it can be stable for at least three years.[3] One supplier suggests a stability of ≥ 4 years for the crystalline solid.[1] For **Mps1-IN-1** dihydrochloride, desiccating at room temperature is recommended for storage.[4]

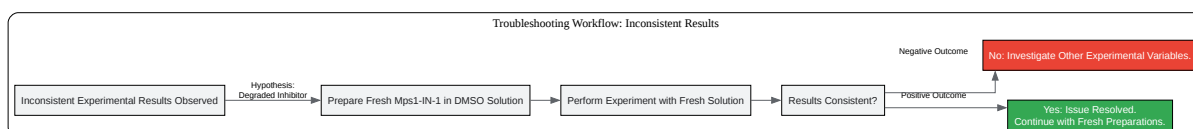
Q5: How should I store **Mps1-IN-1** solutions in DMSO?

A5: Given the instability of **Mps1-IN-1** in solution, it is best to prepare it fresh before use.[3] If short-term storage is necessary, it is recommended to store aliquots at -80°C to minimize degradation. However, the stability under these conditions is not well-defined, and fresh preparation remains the best practice.

Troubleshooting Guide

Issue 1: Inconsistent experimental results.

This could be due to the degradation of **Mps1-IN-1** in your DMSO stock solution.

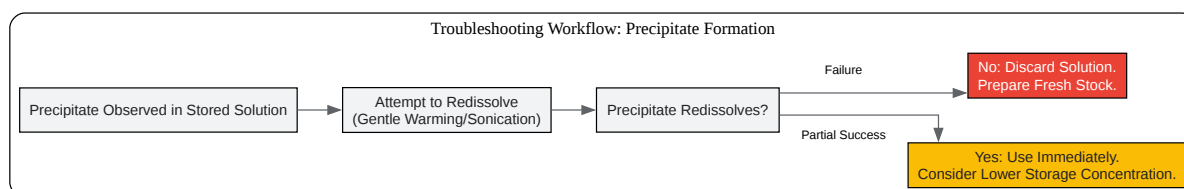


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Caption: Troubleshooting inconsistent results with **Mps1-IN-1**.

Issue 2: Precipitate formation in the Mps1-IN-1 DMSO stock solution upon storage.

This may indicate that the compound is coming out of solution or degrading.



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Caption: Addressing precipitate in **Mps1-IN-1** DMSO solutions.

Data Presentation

Table 1: Solubility of **Mps1-IN-1** in DMSO

Vendor/Source	Reported Solubility	Molar Concentration (approx.)	Notes
R&D Systems	Soluble to 100 mM	100 mM	For Mps1-IN-1 dihydrochloride.
MedchemExpress	≥ 50 mg/mL	≥ 168.49 mM	Use of hygroscopic DMSO can impact solubility.[2]
Cayman Chemical	30 mg/mL	~56 mM	
Selleck Chemicals	Not explicitly quantified	-	Solutions are noted as unstable.[3]

Molecular Weight of **Mps1-IN-1** is approximately 535.66 g/mol .

Table 2: Stability and Storage Recommendations for **Mps1-IN-1**

Form	Recommended Storage Temperature	Reported Stability	Best Practices
Solid	-20°C	≥ 3 years[3]	Keep desiccated.
In DMSO	-80°C (short-term)	Unstable, prepare fresh.[3]	Prepare fresh for each experiment. Aliquot if short-term storage is unavoidable.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **Mps1-IN-1** in DMSO

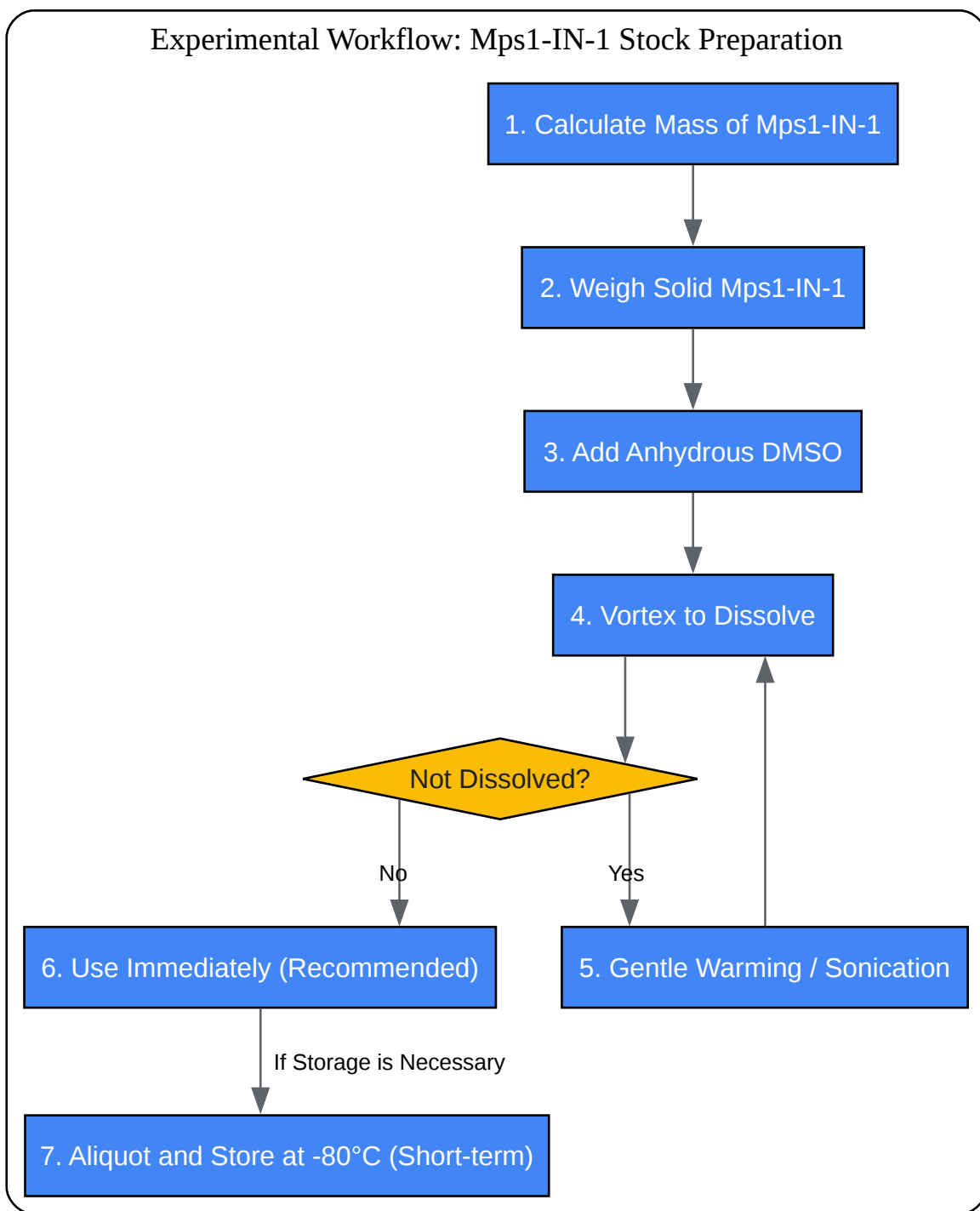
Materials:

- **Mps1-IN-1** (solid)
- Anhydrous/low-water content DMSO
- Sterile microcentrifuge tubes or vials
- Calibrated micropipettes
- Vortex mixer
- Sonicator (optional)
- Water bath (optional)

Procedure:

- Calculate the required mass of **Mps1-IN-1**.

- The molecular weight of **Mps1-IN-1** is approximately 535.66 g/mol .
- To prepare 1 mL of a 10 mM stock solution, you will need:
 - $\text{Mass (g)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 535.66 \text{ g/mol} = 0.00536 \text{ g} = 5.36 \text{ mg}$
- Weigh the **Mps1-IN-1**.
 - Carefully weigh out 5.36 mg of solid **Mps1-IN-1** and place it in a sterile vial.
- Add DMSO.
 - Add 1 mL of anhydrous DMSO to the vial containing the **Mps1-IN-1**.
- Dissolve the compound.
 - Vortex the solution vigorously for 1-2 minutes.
 - If the compound does not fully dissolve, you can use a sonicator for 5-10 minutes or gently warm the solution in a water bath (not exceeding 37°C) with intermittent vortexing until the solid is completely dissolved.
- Storage.
 - As **Mps1-IN-1** solutions are unstable, it is strongly recommended to use this solution immediately.
 - If immediate use is not possible, aliquot the stock solution into smaller volumes in tightly sealed tubes and store at -80°C for the shortest possible time. Avoid repeated freeze-thaw cycles.



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Caption: Protocol for preparing **Mps1-IN-1** stock solution.

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